

# Application Notes and Protocols for Di-p-Tolyl Ether

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Di-p-tolyl ether*

Cat. No.: *B073073*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures and essential safety information for the handling and storage of **di-p-tolyl ether** (CAS No. 28299-41-4). Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound for research and development applications.

## Chemical and Physical Properties

**Di-p-tolyl ether** is a solid, light yellow aromatic ether.<sup>[1]</sup> A comprehensive summary of its key physical and chemical properties is provided in the table below to inform safe handling and experimental design.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>14</sub> O
Molecular Weight	198.26 g/mol
Appearance	Light yellow solid
Melting Point	47-49 °C
Boiling Point	285 °C
Flash Point	>113 °C (>235.4 °F)
Density	1.029 g/cm <sup>3</sup>
Water Solubility	2.82 mg/L at 20°C
Vapor Pressure	0.00902 mmHg at 25°C

Data sourced from multiple safety data sheets and chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Hazard Identification and Safety Precautions

**Di-p-tolyl ether** is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.[\[1\]](#)

Hazard Statements:

- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation.[\[1\]](#)
- May cause respiratory irritation.
- Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[5\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)[\[6\]](#)

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]
- Use only outdoors or in a well-ventilated area.
- Avoid release to the environment.[5][6]

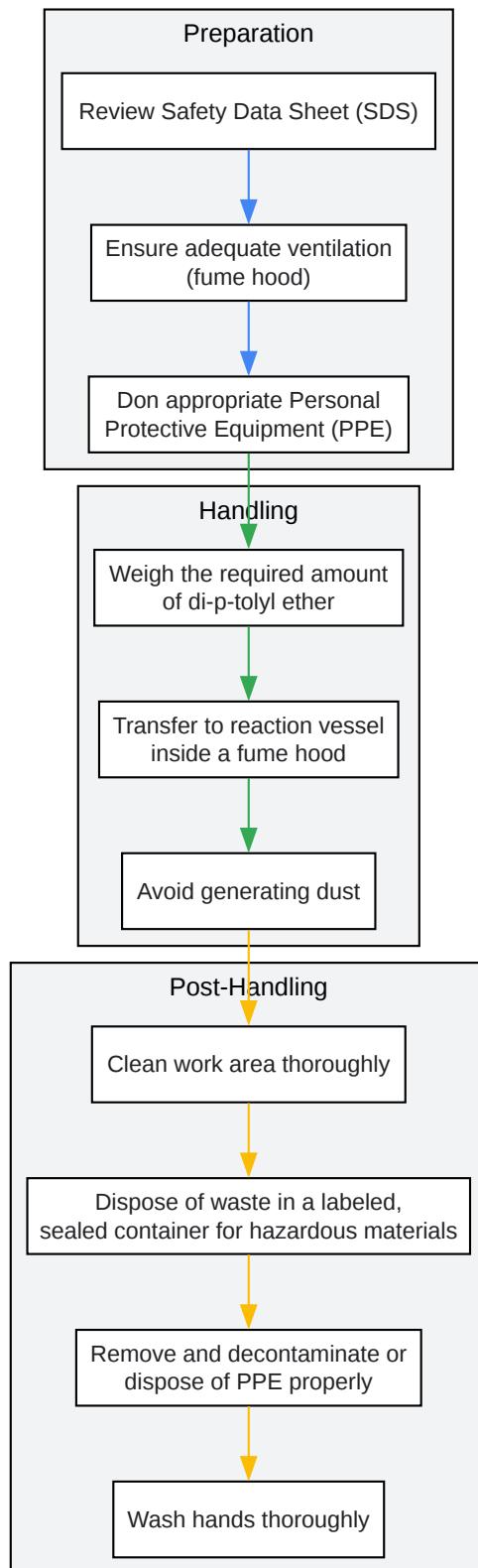
## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **di-p-tolyl ether** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards are required. A face shield should be worn when there is a significant risk of splashing.[6]
Skin Protection	Chemical-Resistant Gloves	Wear impervious gloves (e.g., nitrile rubber) that have been inspected for integrity before use.[6][7]
Laboratory Coat	A flame-retardant lab coat should be worn and buttoned to cover as much skin as possible.[7]	
Respiratory Protection	Respirator	In case of inadequate ventilation or the potential for dust or aerosol formation, a full-face respirator with an appropriate filter should be used.[6][8]

## Experimental Protocols: Handling Procedures

The following workflow outlines the standard operating procedure for safely handling **di-p-tolyl ether** in a laboratory setting.



[Click to download full resolution via product page](#)

### Standard Handling Workflow for **Di-p-tolyl Ether**

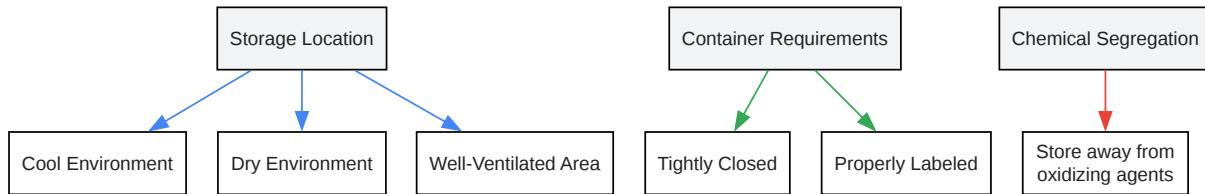
## Storage Procedures

Proper storage of **di-p-tolyl ether** is essential for maintaining its stability and preventing hazardous situations.

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[9]
- Keep the container tightly closed to prevent contamination and moisture absorption.[1][9]
- Store away from incompatible materials, particularly strong oxidizing agents.[1]

The following diagram illustrates the key considerations for the safe storage of **di-p-tolyl ether**.

[Click to download full resolution via product page](#)

### Key Storage Requirements for **Di-p-tolyl Ether**

## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Emergency Situation	Protocol
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention. <a href="#">[1]</a>
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. If symptoms persist, seek medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. <a href="#">[6]</a> <a href="#">[9]</a>
Spill	Evacuate the area. Wear appropriate PPE. Avoid dust formation. <a href="#">[6]</a> For small spills, sweep up the solid material and place it in a suitable, closed container for disposal. <a href="#">[1]</a> Prevent the material from entering drains or waterways. <a href="#">[1]</a> <a href="#">[6]</a>

## Disposal

Dispose of **di-p-tolyl ether** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#) Waste should be handled as hazardous material and disposed of through a licensed waste disposal company.[\[1\]](#)

Disclaimer: This document is intended as a guide and does not replace a thorough review of the manufacturer's Safety Data Sheet (SDS) and adherence to all institutional safety protocols. Always perform a risk assessment before starting any new experimental procedure.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. Cas 28299-41-4,DI-P-TOLYL ETHER | lookchem [lookchem.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 28299-41-4 CAS MSDS (DI-P-TOLYL ETHER) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. DI-P-TOLYL ETHER | 28299-41-4 [amp.chemicalbook.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. americanchemistry.com [americanchemistry.com]
- 9. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Di-p-Tolyl Ether]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b073073#handling-and-storage-procedures-for-di-p-tolyl-ether>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)